Technical Guide: Solubility Profile of 5-Chloro-1,2,3-trifluorobenzene

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Compound of Interest

Compound Name:	*5-Chloro-1,2,3-trifluorobenzene*
CAS No.:	*36556-44-2*
Cat. No.:	*B2998958*

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Executive Summary

5-Chloro-1,2,3-trifluorobenzene is a halogenated aromatic intermediate critical in the synthesis of agrochemicals, pharmaceuticals, and liquid crystal materials. Its solubility profile is governed by its lipophilic nature and the electron-withdrawing effects of the trifluoro-substitution pattern. This guide details its physicochemical characteristics, solvent compatibility, and experimental protocols for solubility determination.[1]

Compound Identity	Details
IUPAC Name	5-Chloro-1,2,3-trifluorobenzene
CAS Number	36556-44-2
Molecular Formula	$C_6H_2ClF_3$
Molecular Weight	166.53 g/mol
Physical State	Liquid (at 25°C)

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Physicochemical Profile & Solubility Mechanism[1] [3]

Structural Influence on Solubility

The molecule features a benzene ring substituted with three fluorine atoms at the 1, 2, and 3 positions, and a chlorine atom at the 5 position.[1]

- Lipophilicity: The presence of four halogen atoms significantly increases the lipophilicity (LogP ~3.2–3.6 estimated) compared to benzene, making it highly soluble in non-polar and moderately polar organic solvents.[1]
- Polarity: While the C-F bonds are polar, the symmetric distribution (pseudo-C2v symmetry) partially cancels the dipole moments, resulting in low overall polarity.[1] This limits its solubility in highly polar, hydrogen-bonding solvents like water.[1]
- Intermolecular Forces: The dominant forces are London dispersion forces and weak dipole-dipole interactions.[1] It lacks hydrogen bond donors, making it immiscible with water.[1]

Predicted Physicochemical Properties

Note: Values derived from structural analogs (e.g., 5-Bromo-1,2,3-trifluorobenzene) where direct experimental data is proprietary.

Property	Value (Estimated/Lit.)	Rationale
Density	~1.45 – 1.55 g/mL	Lighter than Bromo-analog (1.76 g/mL) but heavier than Chlorobenzene (1.11 g/mL).
Boiling Point	125°C – 135°C	Intermediate between 1,2,3-Trifluorobenzene (95°C) and 5-Bromo-analog (151°C).
Water Solubility	< 10 mg/L (Insoluble)	High hydrophobicity due to poly-halogenation.
Flash Point	~40°C – 50°C	Flammable liquid classification (Class 3).[1]

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Solvent Compatibility Guide

Solubility Table

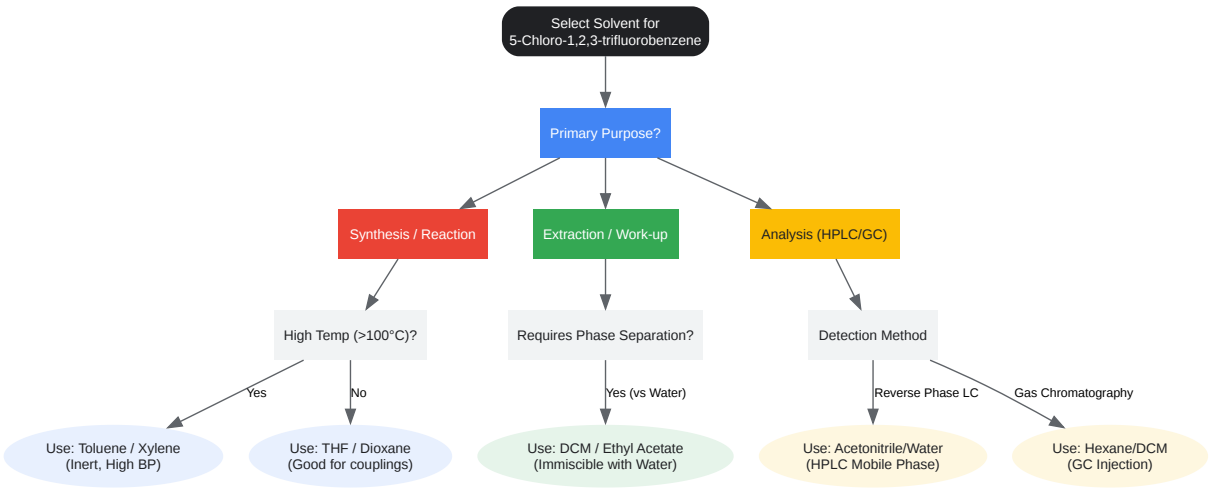
This table categorizes solvents based on their ability to dissolve **5-Chloro-1,2,3-trifluorobenzene** for synthesis (reaction medium) or extraction (work-up).

Solvent Class	Representative Solvents	Solubility Status	Application Context
Chlorinated Hydrocarbons	Dichloromethane (DCM), Chloroform	Excellent	Preferred for extraction and chromatography.
Aromatic Hydrocarbons	Toluene, Xylene, Benzene	Excellent	Ideal reaction solvents for cross-coupling (e.g., Suzuki).[1]
Ethers	THF, Diethyl Ether, MTBE, 1,4-Dioxane	Good to Excellent	Common solvents for Grignard or lithiation reactions.[1]
Esters	Ethyl Acetate, Isopropyl Acetate	Good	Standard solvent for TLC and column chromatography.[1]
Alcohols	Methanol, Ethanol, Isopropanol	Moderate	Soluble, but may require heating; often used for recrystallization of derivatives.[1]
Polar Aprotic	DMSO, DMF, Acetonitrile	Good	Used in nucleophilic substitution reactions (SNAr).[1]
Aqueous	Water, Brine	Insoluble	Used as the immiscible phase in liquid-liquid extraction.[1]

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Solvent Selection Decision Tree

The following diagram illustrates the logical flow for selecting the appropriate solvent based on the intended experimental stage.



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Caption: Decision matrix for solvent selection based on experimental requirements (Reaction, Extraction, or Analysis).

Experimental Protocols

Protocol: Saturation Shake-Flask Solubility Determination

To empirically validate solubility in a specific solvent (e.g., for process scale-up), follow this standard operating procedure (SOP).

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Materials:

- **5-Chloro-1,2,3-trifluorobenzene** (Test Substance)[2][3][4]
- Target Solvent (HPLC Grade)
- Thermostatic Shaker Bath
- 0.45 µm PTFE Syringe Filter (Chemical resistant)
- HPLC/GC Vials

Workflow:

- Preparation: Add excess **5-Chloro-1,2,3-trifluorobenzene** (~100 mg) to a glass vial containing 1.0 mL of the target solvent.
- Equilibration: Seal the vial and agitate in a thermostatic shaker at 25°C ± 0.5°C for 24 hours.
  - Visual Check: Ensure undissolved liquid/solid remains at the bottom.[1] If clear, add more compound until saturation is visible.[1]
- Sampling: Stop agitation and allow phases to settle for 1 hour.
- Filtration: Withdraw the supernatant using a glass syringe and filter through a 0.45 µm PTFE filter into a pre-weighed vial.
- Quantification:
  - Gravimetric: Evaporate solvent under nitrogen stream/vacuum and weigh the residue.[1]
  - Chromatographic: Dilute the filtrate and analyze via GC-FID or HPLC-UV (254 nm) against a calibration curve.

Handling & Safety[1][3][7]

- Hazards: This compound is likely Flammable and a Skin/Eye Irritant.[1][5]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1]

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- Ventilation: Always handle inside a certified chemical fume hood to avoid inhalation of vapors.[1]

Applications in Drug Development

5-Chloro-1,2,3-trifluorobenzene serves as a high-value building block ("scaffold") in medicinal chemistry.

- Fluorine Effect: The trifluoro-motif modulates metabolic stability (blocking P450 oxidation sites) and lipophilicity, improving the bioavailability of drug candidates.[1]
- Synthetic Utility: The chlorine atom at position 5 is a "handle" for functionalization.[1] It can undergo:
  - Lithium-Halogen Exchange: To introduce electrophiles (aldehydes, acids).[1]
  - Buchwald-Hartwig Amination: To introduce amine groups.
  - Suzuki-Miyaura Coupling: To attach aryl/heteroaryl groups.[1]

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